

# An In-depth Technical Guide to the Safety and Handling of Oleyl Bromide

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## Compound of Interest

Compound Name: Oleyl bromide

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This guide provides comprehensive safety and handling information for **oleyl bromide** ((Z)-1-bromo-9-octadecene), a key intermediate in various organic syntheses. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

A thorough understanding of **oleyl bromide**'s properties is essential for its safe handling.

Property	Value	Reference
CAS Number	6110-53-8	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>35</sub> Br	[2]
Molecular Weight	331.37 g/mol	[1]
Appearance	Colorless to pale yellow oil/liquid	[3]
Boiling Point	160-175 °C at 0.2 Torr	[3]
Density	0.996 g/cm <sup>3</sup> (predicted)	[1][3]
Flash Point	179 °C	[1]
Solubility	Sparingly soluble in chloroform and slightly soluble in methanol.	[1][3]
Storage Temperature	-20°C	[2][3]

## Hazard Identification and GHS Classification

**Oleyl bromide** is classified as hazardous. All personnel must be aware of its potential dangers.

GHS Classification: Acute toxicity, Oral (Category 4)[1]

Pictogram:

 GHS Exclamation Mark Pictogram

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[1]

- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P301 + P317: IF SWALLOWED: Get medical help.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

While a specific median lethal dose (LD50) for **oleyl bromide** is not readily available in the reviewed literature, its classification as Acute Toxicity Category 4 (Oral) indicates an expected LD50 range of 300 to 2000 mg/kg for rats.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure to **oleyl bromide**.

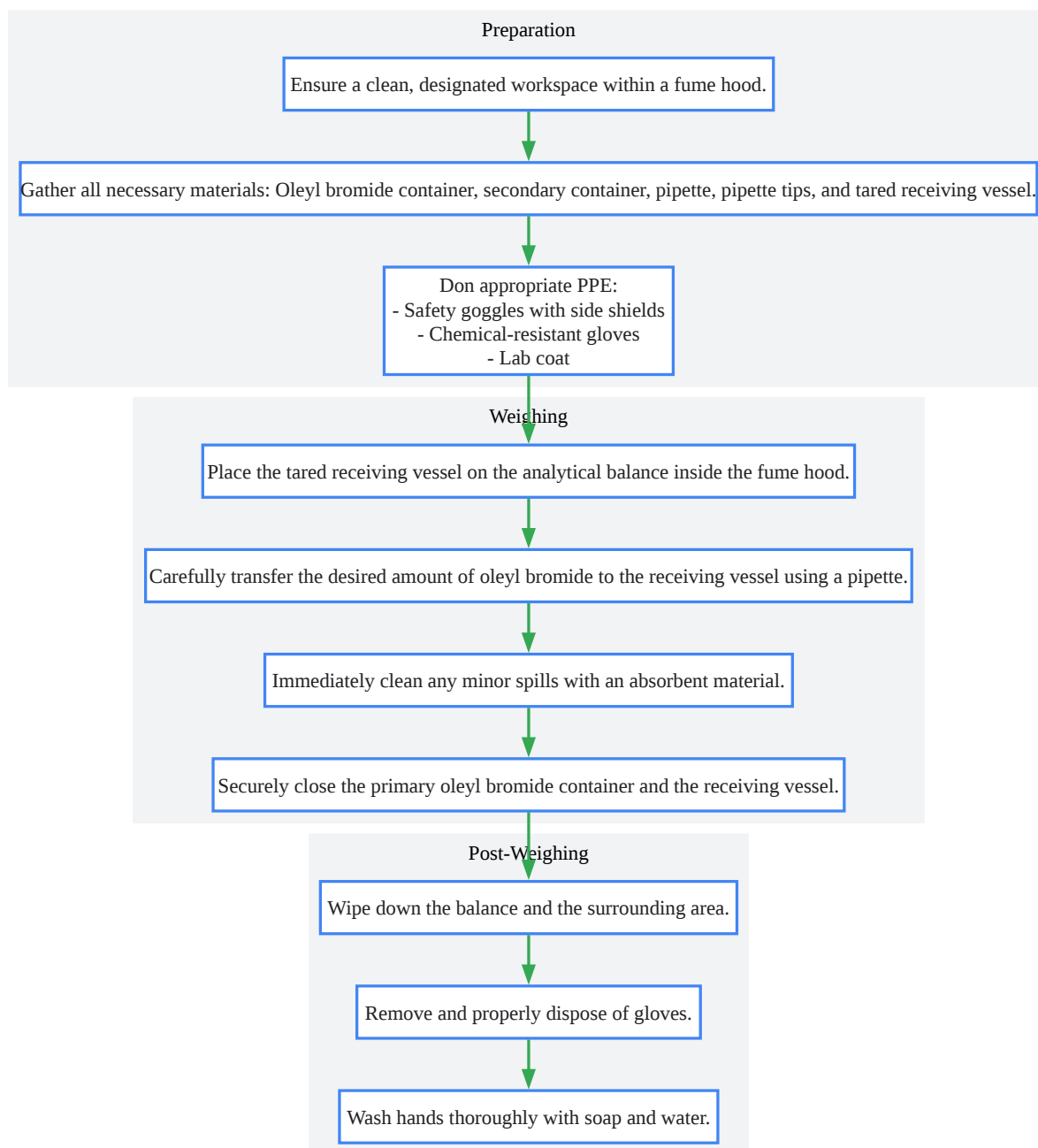
PPE Type	Specification	Purpose
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects eyes from splashes.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile or neoprene) inspected before use.	Prevents skin contact.
Body Protection	Fire/flammable resistant and impervious clothing, such as a lab coat.	Protects against skin exposure and in case of fire.
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced. All work should be conducted in a certified chemical fume hood.	Prevents inhalation of vapors or aerosols.

## Experimental Protocols

The following are detailed procedures for common laboratory manipulations of **oleyl bromide**.

### Weighing and Dispensing Oleyl Bromide

This protocol outlines the safe procedure for accurately weighing and dispensing **oleyl bromide**.

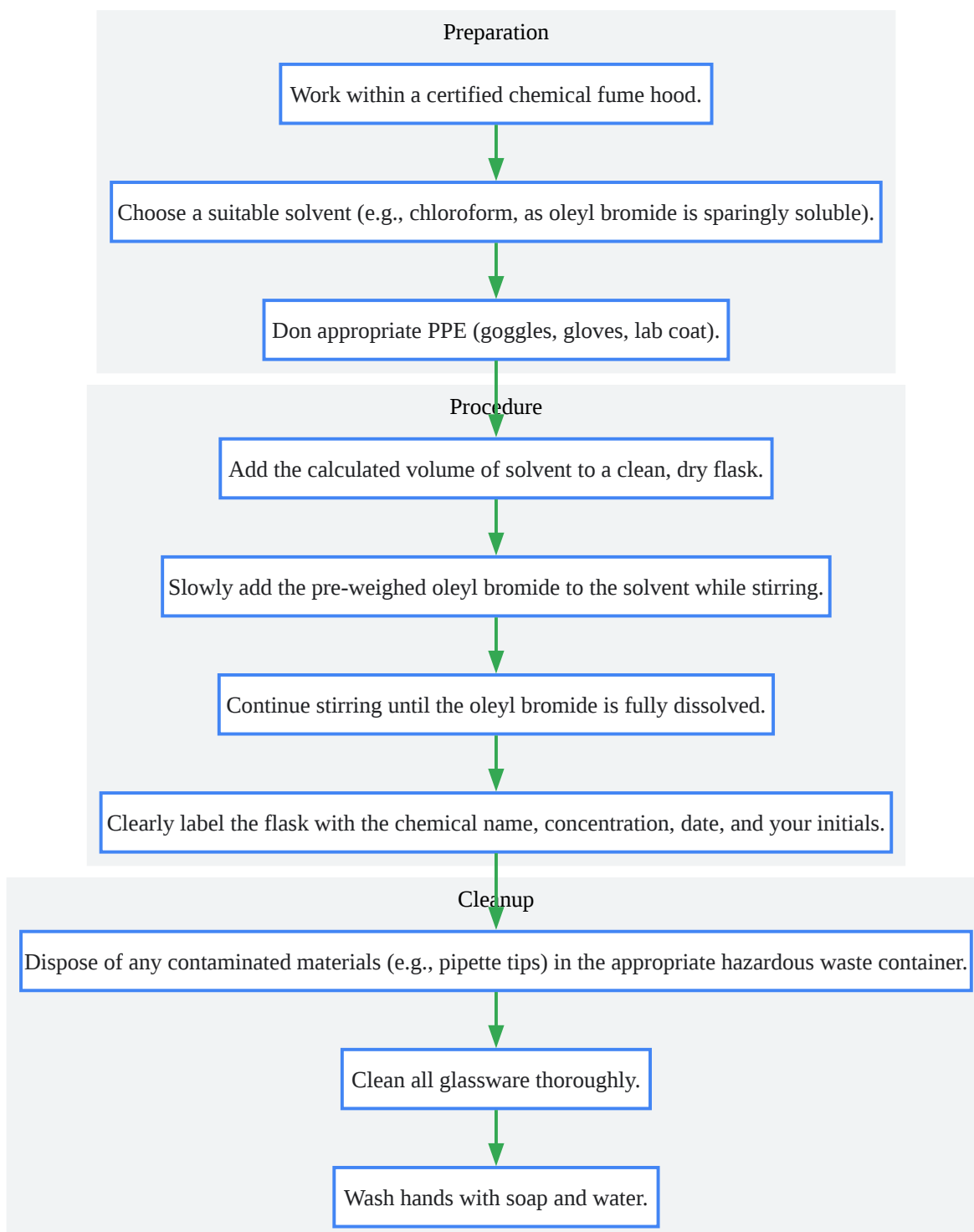


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**Caption:** Weighing and Dispensing Workflow for **Oleyl Bromide**.

## Preparation of an Oleyl Bromide Solution

This protocol details the steps for safely preparing a solution of **oleyl bromide**.



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**Caption: Oleyl Bromide** Solution Preparation Workflow.

## Reactivity and Incompatibility

**Oleyl bromide**, as an alkyl halide, can undergo nucleophilic substitution reactions. Bromide ions can be oxidized by strong oxidizing agents.

Incompatible Materials:

- Strong Oxidizing Agents: (e.g., concentrated sulfuric acid, nitrates, peroxides). Contact may cause a vigorous reaction.
- Strong Bases: May promote elimination reactions.
- Reactive Metals: (e.g., sodium, potassium, magnesium).

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]

## Fire-Fighting Measures

Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]

Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may spread the fire.

Specific Hazards: Combustion may produce carbon oxides and hydrogen bromide gas. Fire-

Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.

[1]

## Accidental Release Measures (Spill Cleanup)

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

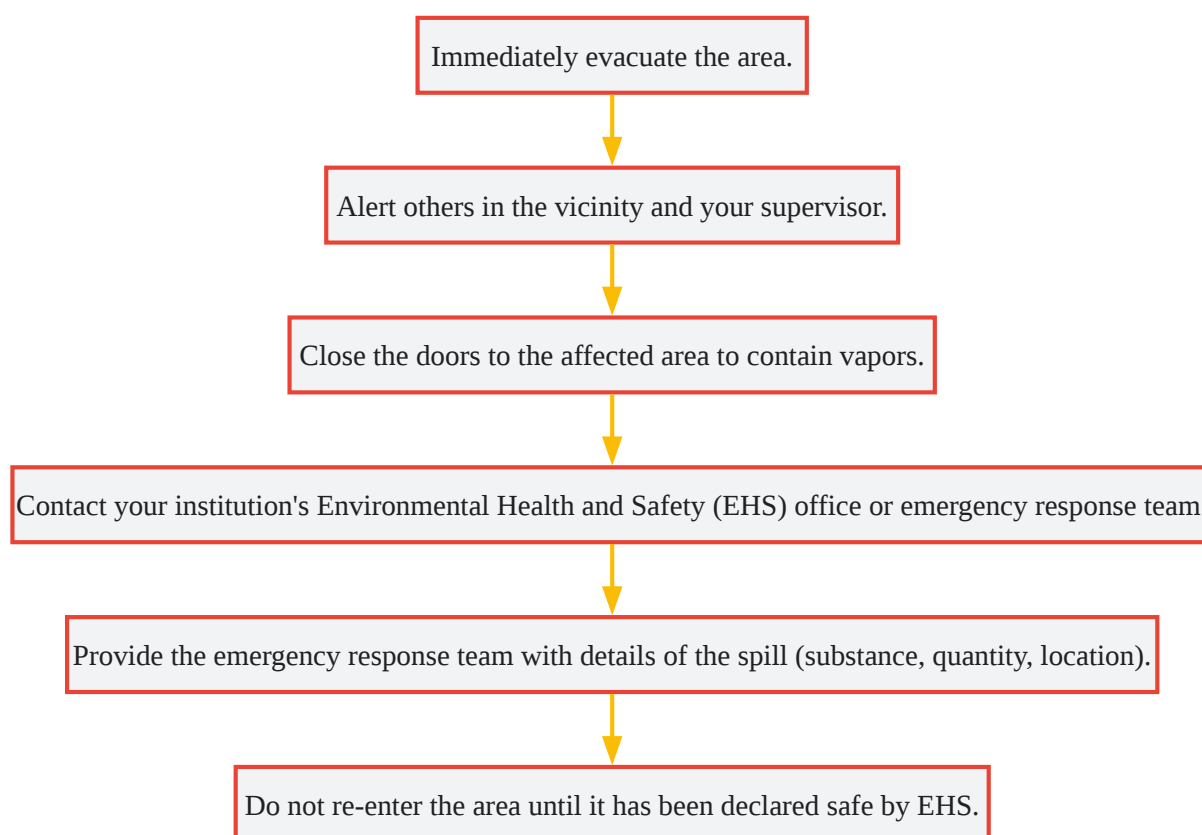
### Minor Spill (in a fume hood)

- Restrict Access: Keep unnecessary personnel away.
- Ventilate: Ensure the fume hood is operating correctly.



- Absorb: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Collect: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- Decontaminate: Wipe the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

## Major Spill (outside a fume hood)



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**Caption:** Major Spill Emergency Response Plan.

## Handling and Storage

### Handling:

- Handle in a well-ventilated place, preferably a chemical fume hood.[\[1\]](#)
- Wear suitable protective clothing.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Prevent fire caused by electrostatic discharge.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store at -20°C for long-term stability.[\[2\]](#)[\[3\]](#)
- Store apart from incompatible materials and foodstuff containers.[\[1\]](#)

## Disposal Considerations

All waste containing **oleyl bromide** must be treated as hazardous waste.

- Liquid Waste: Collect in a labeled, sealed, and compatible container.
- Solid Waste: (e.g., contaminated absorbent materials, gloves) Collect in a labeled, sealed plastic bag or container.
- Disposal Route: Dispose of all **oleyl bromide** waste through a licensed chemical destruction plant or a certified hazardous waste disposal service in accordance with local, state, and federal regulations.[\[1\]](#) Do not discharge to sewer systems.[\[1\]](#)

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